

# Application Notes and Protocols for AMD 3465 Hexahydrobromide

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## Compound of Interest

Compound Name: AMD 3465 hexahydrobromide

Cat. No.: B10800333

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## Introduction

**AMD 3465 hexahydrobromide** is a potent and selective, non-peptide antagonist of the C-X-C chemokine receptor type 4 (CXCR4).[1][2] It functions by blocking the binding of the receptor's natural ligand, stromal cell-derived factor-1 (SDF-1 $\alpha$ , also known as CXCL12).[3][4] This inhibition disrupts downstream signaling pathways involved in cell migration, proliferation, and survival.[1][3][4] With an affinity for CXCR4 reported to be 8-fold higher than its predecessor, AMD 3100, AMD 3465 is a valuable tool in studying CXCR4-mediated processes, including HIV entry, cancer metastasis, and stem cell mobilization.[1][2] These notes provide detailed protocols for the dissolution and handling of **AMD 3465 hexahydrobromide** for various experimental applications.

## Physicochemical and Solubility Data

Proper dissolution is critical for experimental success. The solubility of **AMD 3465 hexahydrobromide** can vary based on the solvent and the specific salt form. The following table summarizes its solubility in common laboratory solvents.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	50 mM[1][2]	44.8 mg/mL	One supplier suggests solubility is $\geq 100$ mg/mL.[5]
DMSO	25 mM[1][2]	22.4 mg/mL	Use fresh, anhydrous DMSO as moisture can reduce solubility. [6]
0.1N Sodium Bicarbonate	Not specified	Not specified	Used for in vivo delivery in diabetic mouse models via osmotic pumps.[3]

Molecular Weight of Hexahydrobromide salt: 896.07 g/mol [2]

## Experimental Protocols

### Protocol 1: Preparation of High-Concentration Aqueous Stock Solution (50 mM)

This protocol is suitable for preparing a primary stock solution for subsequent dilution in aqueous buffers or cell culture media.

Materials:

- **AMD 3465 hexahydrobromide powder**
- Sterile, nuclease-free water
- Sterile, conical polypropylene tubes (e.g., 1.5 mL or 15 mL)
- Vortex mixer
- Calibrated pipettes

- 0.22  $\mu\text{m}$  sterile syringe filter

#### Procedure:

- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **AMD 3465 hexahydrobromide** powder into the tube. For example, for 1 mL of a 50 mM stock solution, weigh 8.96 mg.
- **Dissolution:** Add the appropriate volume of sterile water to the tube. For the example above, add 1 mL of water.
- **Mixing:** Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If precipitation occurs, gentle warming (up to 37°C) or brief sonication can be used to aid dissolution.[7]
- **Sterilization:** For cell-based assays, it is crucial to ensure the sterility of the stock solution. Draw the solution into a sterile syringe and pass it through a 0.22  $\mu\text{m}$  sterile filter into a new sterile tube.[7]
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[5] Store aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 12 months).[1][5][7] Ensure tubes are tightly sealed and stored under desiccating conditions.[1]

#### Protocol 2: Preparation of DMSO Stock Solution (25 mM)

A DMSO stock solution is often used for experiments where the final concentration of DMSO in the assay is tolerable.

#### Materials:

- **AMD 3465 hexahydrobromide** powder
- Anhydrous, sterile-filtered DMSO
- Sterile, chemical-resistant tubes
- Vortex mixer

- Calibrated pipettes

#### Procedure:

- Weighing: In a sterile, chemical-resistant tube, weigh the desired amount of **AMD 3465 hexahydrobromide**. For 1 mL of a 25 mM stock, weigh 2.24 mg.
- Dissolution: Add the corresponding volume of anhydrous DMSO (1 mL for the example).
- Mixing: Cap the tube and vortex until the solution is clear.
- Aliquoting and Storage: Aliquot into single-use volumes. Store at -20°C for up to 1 month or -80°C for up to 1 year in tightly sealed tubes.[6]

#### Protocol 3: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of a high-concentration stock solution into a working solution for direct application to cell cultures.

#### Materials:

- Prepared stock solution (from Protocol 1 or 2)
- Sterile cell culture medium or appropriate assay buffer (e.g., PBS, HBSS)
- Sterile tubes and pipettes

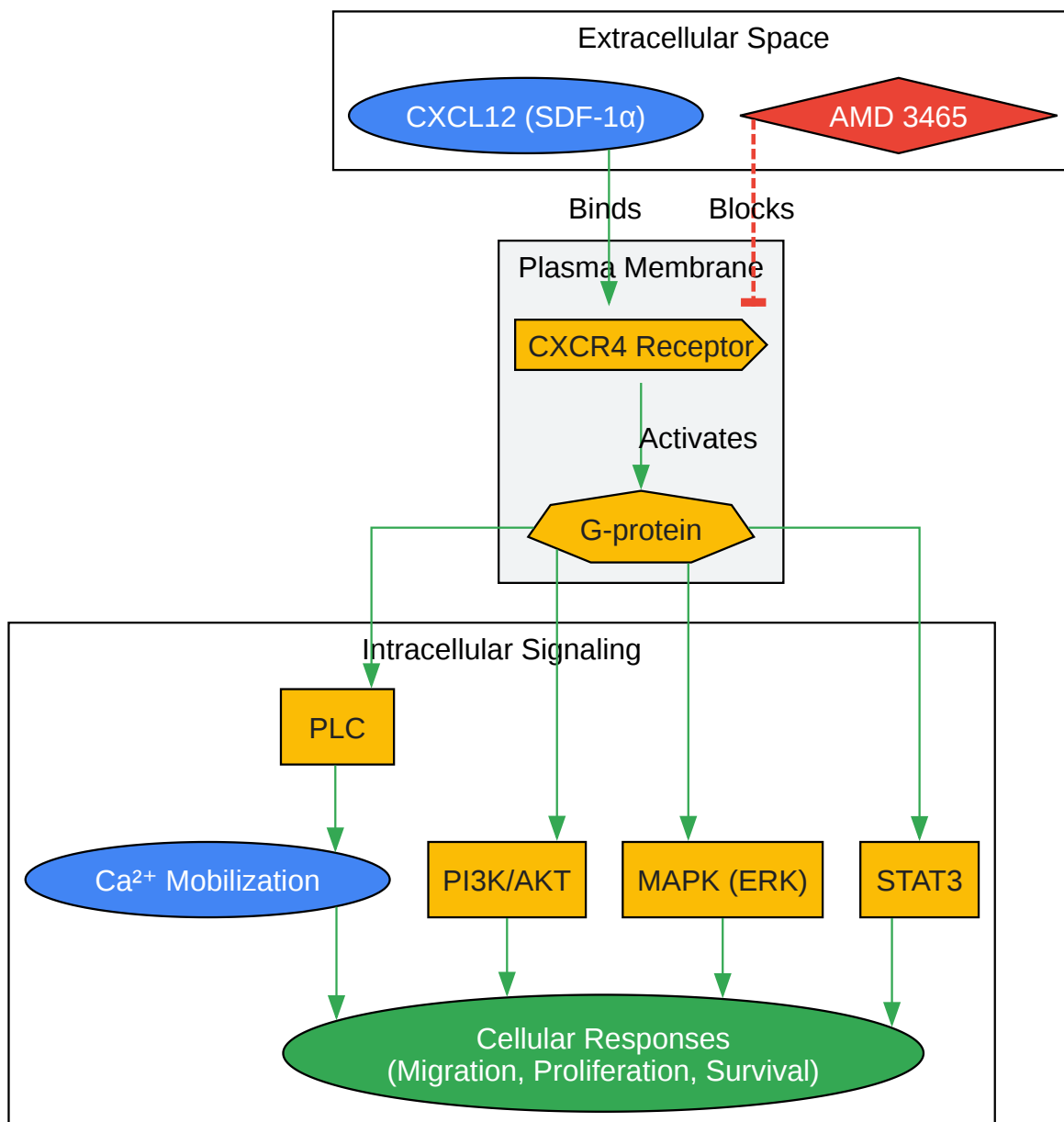
#### Procedure:

- Thawing: Thaw a single aliquot of the stock solution at room temperature.
- Dilution: Perform a serial dilution of the stock solution into the desired sterile medium or buffer to achieve the final working concentration. For example, to prepare a 100  $\mu$ M working solution from a 50 mM stock, perform a 1:500 dilution (e.g., add 2  $\mu$ L of stock to 998  $\mu$ L of medium).
- Application: Mix the working solution gently by pipetting or inverting, and then add it to your experimental setup. Note that the final concentration of AMD 3465 used in vitro can range

from nanomolar to low micromolar, with IC50 values for inhibiting CXCL12-induced calcium flux reported to be around 17 nM.[6][7][8]

## Visualizations

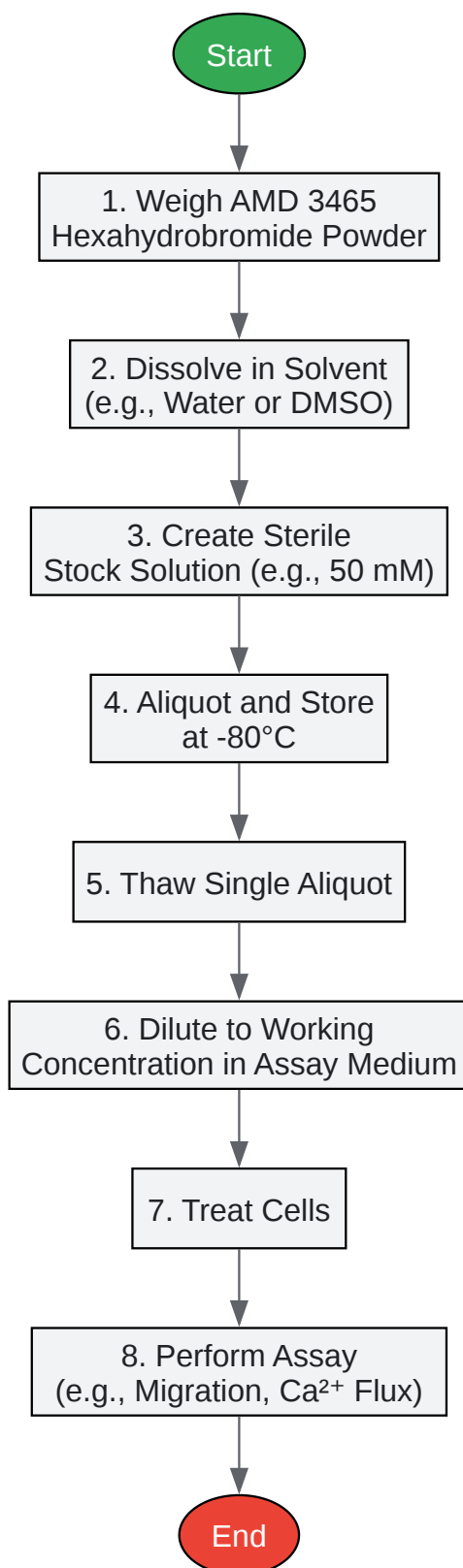
### CXCL12/CXCR4 Signaling Pathway and Inhibition by AMD 3465



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Caption: Mechanism of AMD 3465 as a CXCR4 antagonist.

Experimental Workflow: Preparing AMD 3465 for a Cell-Based Assay



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Caption: Workflow for AMD 3465 solution preparation and use.

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## References

- [1. AMD 3465 hexahydrobromide, CXCR4 antagonist \(CAS 185991-24-6\) | Abcam \[abcam.com\]](#)
- [2. rndsystems.com \[rndsystems.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. The CXCR4 Antagonist AMD3465 Regulates Oncogenic Signaling and Invasiveness In Vitro and Prevents Breast Cancer Growth and Metastasis In Vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. selleckchem.com \[selleckchem.com\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)
- [8. liras.kuleuven.be \[liras.kuleuven.be\]](#)
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